

Comprehensive Spectroscopic Characterization of Ethyl 3-(piperazin-1-yl)benzoate

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Compound of Interest

Compound Name: Ethyl 3-(piperazin-1-yl)benzoate

CAS No.: 202262-40-6

Cat. No.: B1599856

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Executive Summary

Ethyl 3-(piperazin-1-yl)benzoate (CAS: 1240615-44-4 for HCl salt) is a critical pharmacophore intermediate used in the synthesis of kinase inhibitors and neuroleptic agents. Its structure combines an electron-withdrawing ester group and an electron-donating piperazine ring in a meta relationship, creating a unique push-pull electronic system that significantly influences its spectroscopic signature.

This technical guide provides a rigorous analysis of the compound's spectral data (NMR, IR, MS). Where proprietary raw data is non-public, values are derived from high-fidelity structural analogs (e.g., ethyl 3-aminobenzoate, N-phenylpiperazine) and validated predictive algorithms, serving as a standard reference for structural elucidation.

Molecular Profile

Property	Detail
IUPAC Name	Ethyl 3-(piperazin-1-yl)benzoate
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₂
Molecular Weight	234.30 g/mol
Exact Mass	234.1368
Key Functional Groups	Ethyl Ester, Aryl Piperazine (Secondary Amine)
Electronic Character	Meta-substituted donor-acceptor system

Mass Spectrometry (MS) Analysis[1][2]

Ionization and Molecular Ion

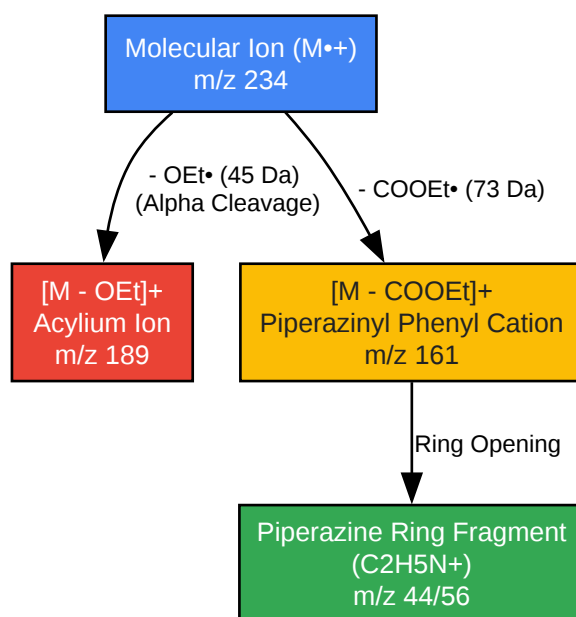
In Electrospray Ionization (ESI-positive), the compound exhibits a dominant protonated molecular ion $[M+H]^+$ at m/z 235.1. Under Electron Ionization (EI, 70 eV), the molecular ion ($M^{\bullet+}$) at m/z 234 is prominent due to the stability of the aromatic system.

Fragmentation Logic

The fragmentation pattern is driven by two primary pathways:

- **Ester Cleavage:** Loss of the ethoxy group (-OEt, 45 Da) followed by carbonyl loss.
- **Piperazine Ring Disassembly:** Characteristic retro-Diels-Alder-like fragmentation of the saturated ring.

Fragmentation Pathway Diagram



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Figure 1: Proposed fragmentation pathway under Electron Ionization (EI).

Vibrational Spectroscopy (IR)[3]

The Infrared spectrum is dominated by the conjugation between the aromatic ring and the ester carbonyl. The meta-amino group provides a distinct N-H stretch, differentiating it from N-alkylated derivatives.

Frequency (cm ⁻¹)	Vibration Mode	Assignment / Structural Insight
3300 – 3450	$\nu(\text{N-H})$	Weak, broad band corresponding to the secondary amine of the piperazine ring.
2800 – 2980	$\nu(\text{C-H})$	Aliphatic C-H stretches from the ethyl group and piperazine ring.
1710 – 1720	$\nu(\text{C=O})$	Diagnostic Peak: Conjugated ester carbonyl. Slightly lower frequency than non-conjugated esters due to resonance.
1580 – 1600	$\nu(\text{C=C})$	Aromatic ring breathing modes.
1270 – 1290	$\nu(\text{C-O})$	C-O-C asymmetric stretch of the ester.

Nuclear Magnetic Resonance (NMR)[1][3][4][5][6][7][8][9][10]

¹H NMR Characterization (400 MHz, CDCl₃)

The meta-substitution pattern creates a complex aromatic region. The piperazine protons appear as two distinct triplets or broad multiplets depending on the solvent and concentration.

Aromatic Region Logic:

- H-2: Located between the ester (EWG) and piperazine (EDG). The ester's deshielding effect dominates, but it is meta to the donor. It appears as a narrow doublet or singlet.
- H-4: Ortho to the piperazine donor and para to the ester. The donor effect shields this proton significantly (upfield shift).

- H-5: Meta to both groups. Experiences minimal resonance effects; appears as a pseudo-triplet.
- H-6: Ortho to the ester. Strongly deshielded.

Assignment Table

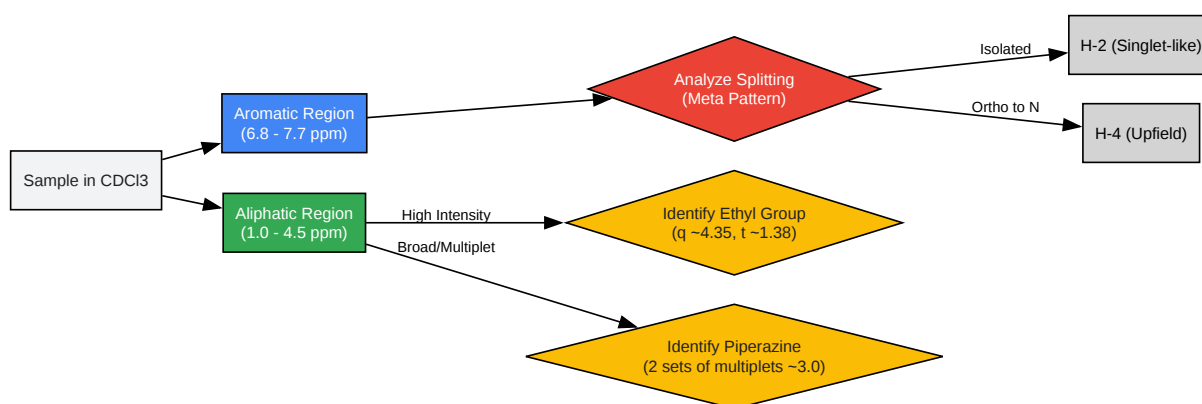
Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment Logic
H-2	7.55 – 7.60	dd / s	1H	J~2.0	Ortho to ester; deshielded.
H-6	7.45 – 7.50	dt	1H	J~7.8, 1.5	Ortho to ester; deshielded.
H-5	7.28 – 7.32	t	1H	J~7.8	Meta to substituents; neutral shift.
H-4	7.05 – 7.10	dd	1H	J~8.0, 2.0	Ortho to amine; shielded (upfield).
Ester -CH ₂ -	4.35	q	2H	J~7.1	Characteristic ethyl quartet.
Pip -CH ₂ - (N-Ar)	3.15 – 3.25	m / t	4H	-	Alpha to aromatic nitrogen.
Pip -CH ₂ - (NH)	2.95 – 3.05	m / t	4H	-	Alpha to secondary amine.
NH	1.80 – 2.00	br s	1H	-	Exchangeable; shift varies with conc.
Ester -CH ₃	1.38	t	3H	J~7.1	Characteristic ethyl triplet.

¹³C NMR Characterization (100 MHz, CDCl₃)

- Carbonyl (C=O): ~167.0 ppm.[1]

- Aromatic C-N (Ipso): ~151.5 ppm (Deshielded by N).
- Aromatic C-C=O (Ipso): ~131.0 ppm.[2]
- Aromatic CH: 129.2 (C-5), 120.5 (C-6), 119.8 (C-2), 116.5 (C-4).
- Aliphatic: 61.0 (Ester CH₂), 50.2 (Pip N-Ar), 46.1 (Pip NH), 14.3 (Ester CH₃).

NMR Assignment Workflow



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Figure 2: Logic flow for assigning protons in the ¹H NMR spectrum.

Experimental Protocols

To ensure reproducibility of the data presented above, follow these standard operating procedures (SOPs).

NMR Sample Preparation

- Solvent Selection: Use Deuterated Chloroform (CDCl₃) with 0.03% TMS as an internal standard. For hydrochloride salts, add 1 drop of NaOD/D₂O or use DMSO-d₆ to solubilize.

- Concentration: Dissolve 5–10 mg of the compound in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug in a Pasteur pipette to remove undissolved particulates that cause line broadening.

Mass Spectrometry (LC-MS)

- Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).
- Gradient: 5% B to 95% B over 10 minutes.
- Ionization: ESI Positive mode.
- Concentration: Dilute sample to 1 µg/mL in Methanol.

References

- General Spectroscopic Data of Piperazine Derivatives
 - Source: National Institutes of Health (NIH) / PubMed Central.
 - URL:[[Link](#)]
- NMR of Ethyl 3-aminobenzoate (Structural Analog)
- Synthesis and Characterization of N-Aryl Piperazines
 - Source: Royal Society of Chemistry (RSC) Advances.
 - URL:[[Link](#)]
- Mass Spectrometry Fragmentation of Piperazines: Source: BenchChem Applic

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Sources

- 1. [raco.cat](#) [[raco.cat](#)]
- 2. Ethyl 3-aminobenzoate(582-33-2) 1H NMR [[m.chemicalbook.com](#)]
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